

Application Notes and Protocols for Ac-WEHD-pNA Spectrophotometric Assay (405 nm)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-WEHD-PNA

Cat. No.: B12367408

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Introduction

The **Ac-WEHD-pNA** (N-Acetyl-Trp-Glu-His-Asp-p-nitroanilide) assay is a widely used colorimetric method for the quantitative measurement of the activity of caspase-1 and related inflammatory caspases, such as caspases-4, -5 and -14.[1][2][3][4][5] Caspase-1, also known as Interleukin-1 β Converting Enzyme (ICE), is a critical cysteine protease involved in the innate immune response.[6] It plays a central role in the activation of pro-inflammatory cytokines IL-1 β and IL-18 and induces a form of programmed cell death known as pyroptosis.[1] The activation of caspase-1 is mediated by multi-protein complexes called inflammasomes, which assemble in response to pathogenic and endogenous danger signals.[1][2]

This assay utilizes the ability of active caspase-1 to cleave the peptide substrate **Ac-WEHD-pNA**, releasing the chromophore p-nitroaniline (pNA).[6] The liberated pNA produces a yellow color that can be quantified by measuring its absorbance at 405 nm. The intensity of the color is directly proportional to the caspase-1 activity in the sample.[7]

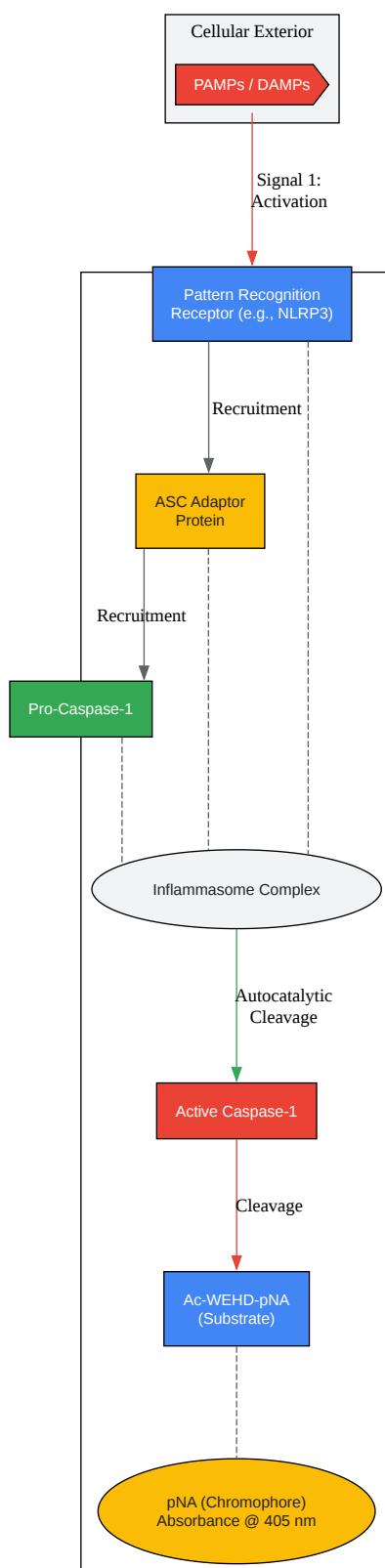
Principle of the Assay

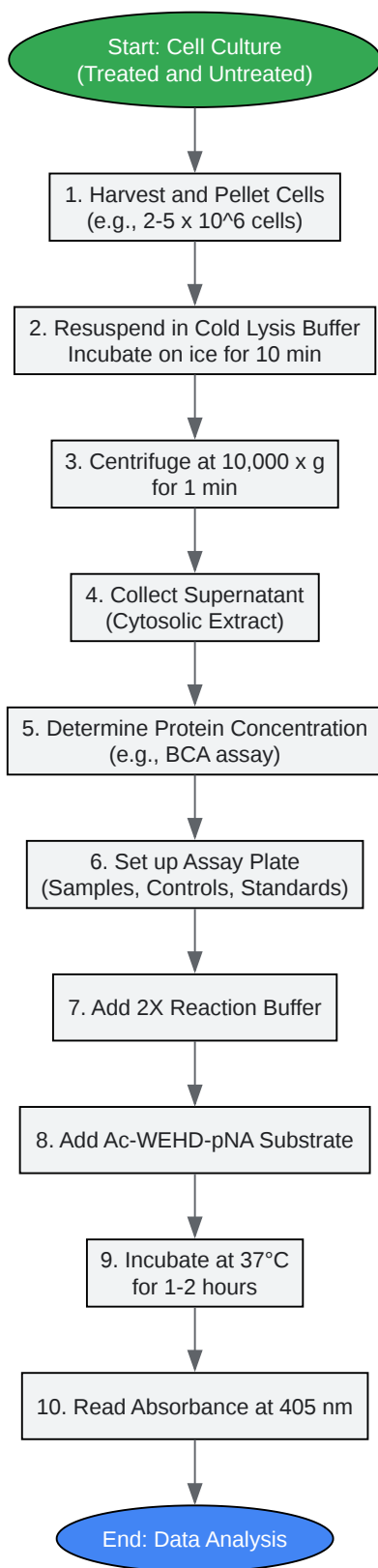
The assay is based on the enzymatic cleavage of the colorimetric substrate **Ac-WEHD-pNA** by active caspase-1. The substrate is a synthetic tetrapeptide corresponding to the cleavage site in pro-IL-1 β , conjugated to p-nitroaniline. When cleaved by caspase-1, free pNA is released,

which has a maximum absorbance at 405 nm. The rate of pNA formation is proportional to the caspase-1 activity and can be measured using a spectrophotometer or a microplate reader.

Signaling Pathway

The activation of caspase-1 is a key event in the inflammatory response and is tightly regulated by the formation of inflammasomes. The following diagram illustrates a generalized inflammasome activation pathway leading to caspase-1 cleavage and substrate detection.





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- To cite this document: BenchChem. [Application Notes and Protocols for Ac-WEHD-pNA Spectrophotometric Assay (405 nm)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12367408#spectrophotometer-settings-for-ac-wehd-pna-assay-405-nm]

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